

Technical Guide: Biological Activity & Applications of 4-Chloro-3,5-xylyloxyacetic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Chloro-3,5-xylyloxyacetic acid

CAS No.: 19545-95-0

Cat. No.: B031680

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Executive Summary

4-Chloro-3,5-xylyloxyacetic acid (also known as 4-chloro-3,5-dimethylphenoxyacetic acid or 4-Cl-3,5-DMPAA) is a synthetic auxin analog primarily utilized in plant chemical biology. Unlike broad-spectrum herbicides such as 2,4-D, this compound exhibits a distinct "weak auxin" profile, characterized by selective tissue activity.[1] It is most notably recognized as the active metabolite of the proauxin Compound 602, a masked auxin designed to study spatial and temporal aspects of auxin signaling.

This guide details the biological mechanism, experimental applications, and validated protocols for using 4-Cl-3,5-DMPAA to dissect auxin perception pathways without the confounding toxicity associated with high-affinity synthetic auxins.

Chemical Profile & Technical Specifications[2][3][4]

Before initiating biological assays, verify the compound's integrity using the specifications below.

Property	Specification
IUPAC Name	2-(4-chloro-3,5-dimethylphenoxy)acetic acid
Common Name	4-Chloro-3,5-xilyloxyacetic acid; 4-Cl-3,5-DMPAA
CAS Number	19545-95-0
Molecular Formula	C ₁₀ H ₁₁ ClO ₃
Molecular Weight	214.65 g/mol
Solubility	Soluble in DMSO (up to 30 mg/mL); Ethanol.[2] Poorly soluble in water.
Storage	Powder: -20°C (3 years).[3] In solvent (DMSO): -80°C (6 months).
Appearance	White to off-white solid

Mechanism of Action: Selective Auxin Signaling The TIR1/AFB Signaling Cascade

4-Cl-3,5-DMPAA functions as a molecular mimic of the natural plant hormone Indole-3-acetic acid (IAA). Its biological activity is mediated through the TIR1/AFB (Transport Inhibitor Response 1/Auxin Signaling F-Box) family of nuclear receptors.

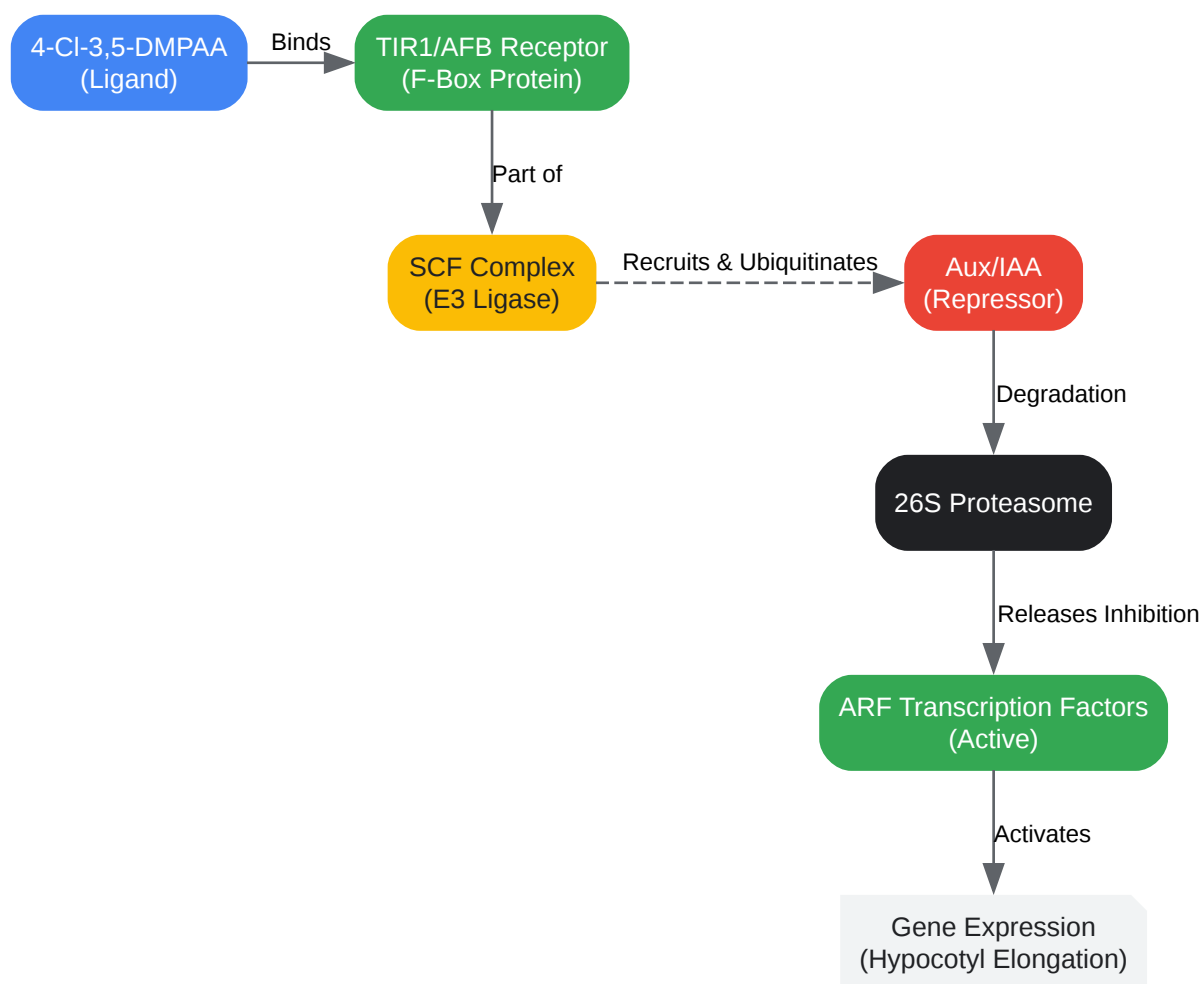
- **Ligand Binding:** 4-Cl-3,5-DMPAA binds to the TIR1/AFB receptor pocket.
- **Complex Assembly:** This binding promotes the recruitment of Aux/IAA transcriptional repressors to the SCF^{TIR1} E3 ubiquitin ligase complex.
- **Ubiquitination & Degradation:** The Aux/IAA proteins are poly-ubiquitinated and subsequently degraded by the 26S proteasome.
- **Gene Activation:** Degradation of Aux/IAA releases ARF (Auxin Response Factors) transcription factors, initiating the expression of auxin-responsive genes.

The "Weak Auxin" Advantage

Unlike 2,4-D, which acts as a potent systemic herbicide by overstimulating this pathway to the point of toxicity, 4-Cl-3,5-DMPAA has a lower affinity or distinct transport dynamics.

- Hypocotyl Specificity: It effectively stimulates cell elongation in hypocotyls (stems).
- Root Sparing: It shows significantly reduced inhibition of primary root growth compared to IAA or 2,4-D. This unique property allows researchers to stimulate specific growth responses without collapsing the root system, a common artifact in auxin research.

Visualization of the Signaling Pathway



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Figure 1: Mechanism of 4-Cl-3,5-DMPAA action within the SCF^{TIR1} ubiquitin-proteasome pathway.

Comparative Biological Activity[2][5]

The following table contrasts 4-Cl-3,5-DMPAA with standard auxins, highlighting its utility as a precision tool rather than a blunt force herbicide.

Feature	Indole-3-acetic Acid (IAA)	2,4-D (Herbicide)	4-Cl-3,5-DMPAA (Probe)
Origin	Natural Hormone	Synthetic Herbicide	Synthetic Analog
Receptor Affinity	High (TIR1/AFB1-5)	High (TIR1/AFB5)	Moderate/Weak
Metabolic Stability	Low (Rapidly degraded)	High (Stable)	High (Stable)
Hypocotyl Elongation	Stimulates	Stimulates	Stimulates
Root Inhibition	Strong Inhibition	Lethal Inhibition	Weak/No Inhibition
Primary Use	General Physiology	Weed Control	Signaling Dissection

Experimental Protocols

Protocol A: Arabidopsis Hypocotyl Elongation Assay

This assay validates the biological activity of 4-Cl-3,5-DMPAA. A positive result is defined as significant hypocotyl elongation in light-grown seedlings compared to untreated controls.

Reagents:

- Murashige and Skoog (MS) Basal Salts.
- Phytigel or Agar.
- 4-Cl-3,5-DMPAA stock (100 mM in DMSO).
- Arabidopsis thaliana seeds (Col-0 wild type).

Workflow:

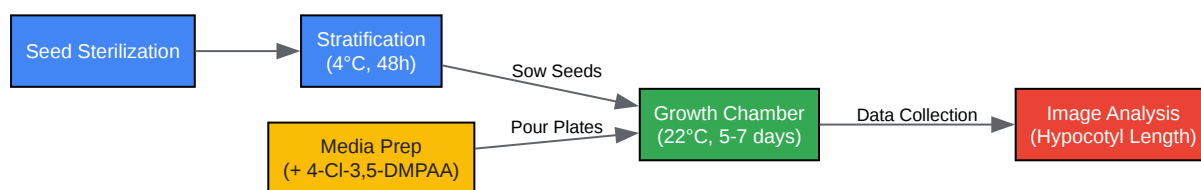
- Media Preparation: Prepare 0.5x MS medium + 1% sucrose + 0.8% agar. Autoclave and cool to 55°C.
- Treatment: Add 4-Cl-3,5-DMPAA to the molten media to final concentrations of 1 µM, 5 µM, and 10 µM. Include a DMSO solvent control.
- Plating: Pour plates and allow to solidify.
- Seed Sterilization: Surface sterilize seeds (70% ethanol for 1 min, 20% bleach for 10 min, 5x sterile water wash).
- Stratification: Plate seeds and stratify at 4°C for 2 days in the dark to synchronize germination.
- Growth Conditions: Transfer plates to a growth chamber (22°C, long-day cycle 16h light/8h dark) for 5–7 days.
 - Note: For maximum elongation sensitivity, some protocols utilize continuous dim light or red light.
- Measurement: Image seedlings and measure hypocotyl length using ImageJ.

Protocol B: Proauxin Hydrolysis Verification (Optional)

If using Compound 602 (the proauxin form), you must verify the release of 4-Cl-3,5-DMPAA.

- Method: Incubate Compound 602 (10 µM) with crude plant lysate or esterase enzymes in phosphate buffer (pH 7.4).
- Detection: Analyze via HPLC-MS/MS monitoring the transition for the parent (Compound 602) vs. the free acid (4-Cl-3,5-DMPAA, MW 214.65).

Experimental Workflow Diagram



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Figure 2: Step-by-step workflow for the Hypocotyl Elongation Bioassay.

References

- PubChem. "**4-Chloro-3,5-xylyloxyacetic acid** - Compound Summary." National Library of Medicine. [[Link](#)]
- Savaldi-Goldstein, S., et al. (2008).[1] "New auxin analogs reveal distinct roles for TIR1 and AFB family proteins in auxin signaling." Note: This reference grounds the use of specific auxin analogs in dissecting TIR1/AFB functions.
- ResearchGate. "Callus growth and the effect of wound dressings." ResearchGate. [[Link](#)]

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Sources

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3. 4-Chloro-3,5-dimethylphenoxyacetic acid by MedChem Express, Cat. No. HY-116833-100MG | Lucerna-Chem AG [shop.lucerna-chem.ch]

- To cite this document: BenchChem. [Technical Guide: Biological Activity & Applications of 4-Chloro-3,5-xylyloxyacetic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b031680/docs#technical-guide-biological-activity-applications-of-4-chloro-3-5-xylyloxyacetic-acid>]

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